

Application Notes: Measuring Cell Viability in Response to GSPT1 Degradar-6

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Compound of Interest

Compound Name: GSPT1 degrader-6

Cat. No.: B15543098

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Introduction

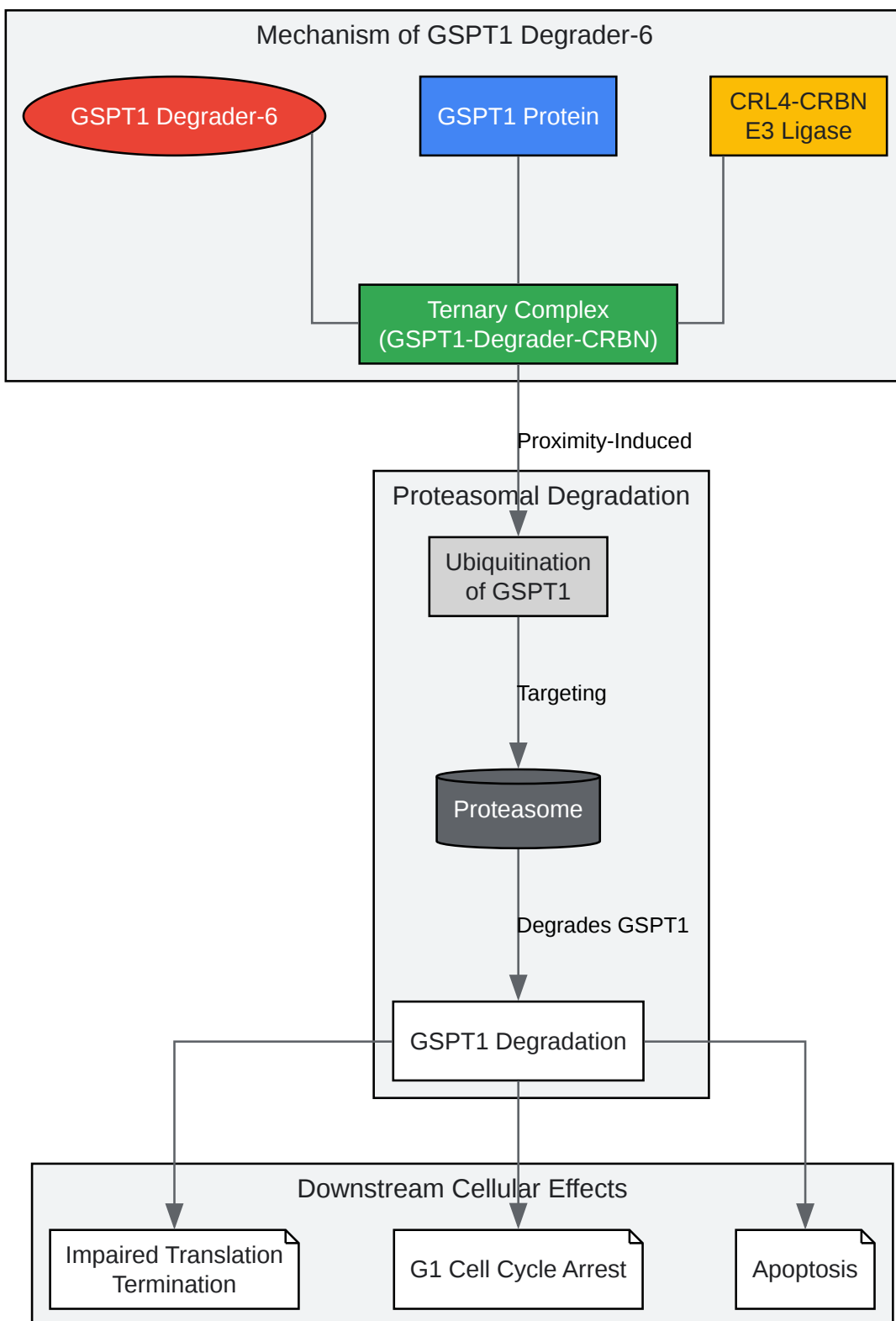
G1 to S phase transition 1 (GSPT1) is a key protein involved in the termination of translation and plays a critical role in cell cycle regulation.[1][2] Its overexpression and aberrant function are linked to the progression of various cancers, including acute myeloid leukemia (AML) and MYC-driven tumors, making it a compelling therapeutic target.[3][4] GSPT1 degraders are a class of small molecules, often referred to as "molecular glues," that induce the degradation of the GSPT1 protein.[4][5]

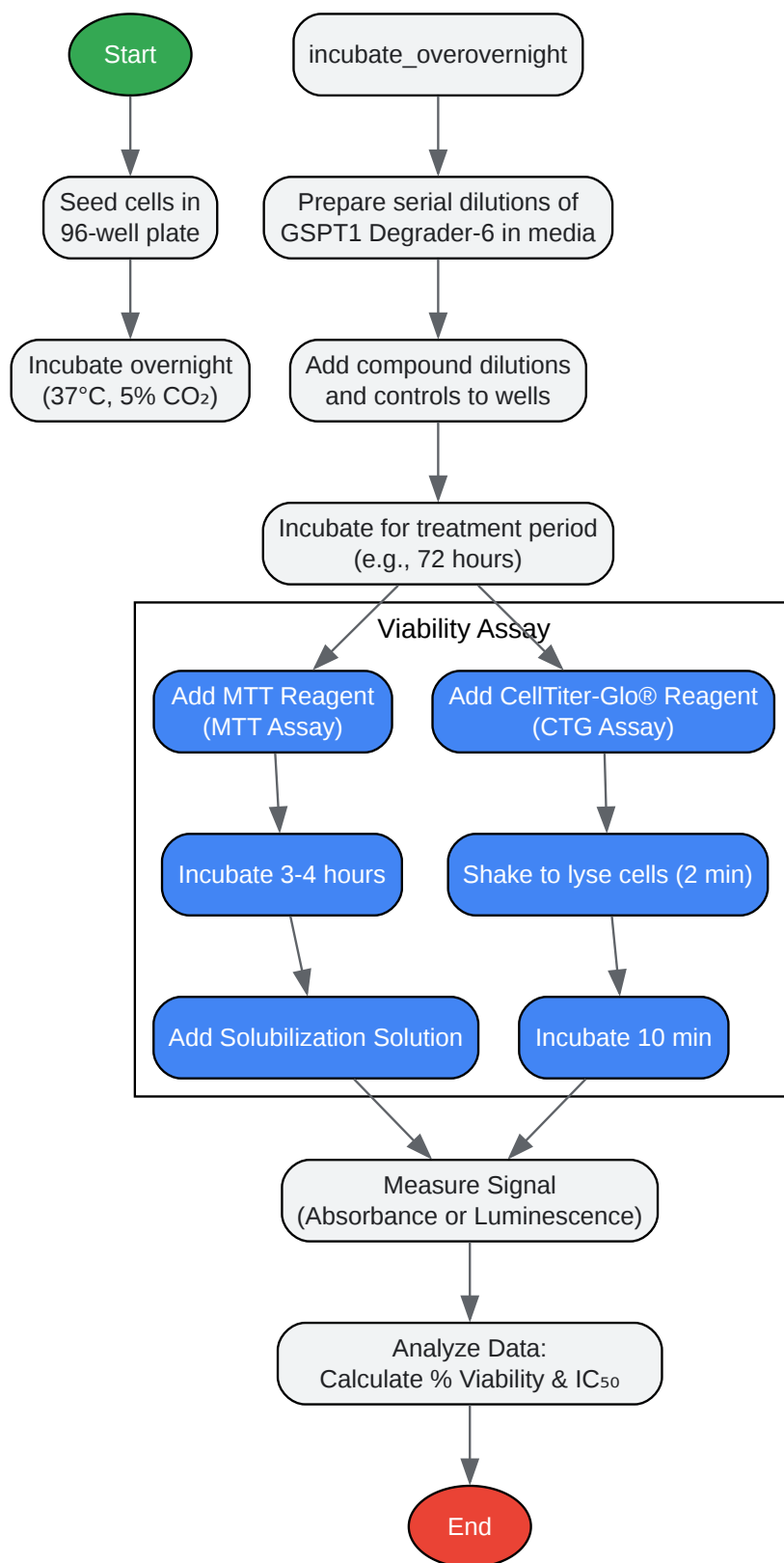
GSPT1 degrader-6 is a potent molecular glue that facilitates the interaction between GSPT1 and the Cereblon (CRBN) E3 ubiquitin ligase complex.[6] This induced proximity leads to the ubiquitination and subsequent degradation of GSPT1 by the proteasome.[2][7] The depletion of GSPT1 disrupts essential cellular processes, ultimately leading to cell cycle arrest and apoptosis in cancer cells dependent on GSPT1 for survival.[8][9][10]

These application notes provide detailed protocols for assessing the cytotoxic and anti-proliferative effects of **GSPT1 degrader-6** using two common cell viability assays: the colorimetric MTT assay and the luminescent CellTiter-Glo® assay.

Mechanism of Action and Cellular Consequences

GSPT1 degrader-6 functions by hijacking the cell's native protein disposal system. The molecule acts as a bridge, forming a ternary complex between the GSPT1 protein and CRBN, a substrate receptor for the CRL4-CRBN E3 ubiquitin ligase. This event tags GSPT1 for destruction by the proteasome. The resulting depletion of GSPT1 has profound downstream effects, including the disruption of protein synthesis, cell cycle arrest at the G1 phase, and the induction of apoptosis.[1][9][10]





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